Application Notes and Protocols for CAY10781 Stock Solution Preparation

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Compound of Interest

Compound Name:	*CAY10781*
Cat. No.:	*B2710654*

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These application notes provide a detailed protocol for the preparation of a stock solution of **CAY10781**, a selective inhibitor of the neuropilin-1 (NRP-1) and vascular endothelial growth factor A (VEGF-A) interaction. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Chemical and Physical Properties

CAY10781 is a small molecule inhibitor with the following properties:

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Property	Value	Reference
Formal Name	3,4-dihydro-4-oxo-2-(3-pyridinyl)-5-pyrimidineacetic acid	[1]
Molecular Formula	$C_{11}H_9N_3O_3$	[1]
Formula Weight	231.2 g/mol	[1]
Purity	≥90%	[1]
Formulation	A solid	[1]
Solubility (at 25°C)	DMSO: 10 mg/mL	[1][2]
DMF: Insoluble	[1][2]	
Ethanol: Insoluble	[1][2]	
PBS (pH 7.2): Insoluble	[1][2]	
Storage (Solid)	-20°C for up to 4 years	[1]
Storage (In Solvent)	-80°C for up to 1 year	[2]

Mechanism of Action and Signaling Pathway

CAY10781 functions by inhibiting the protein-protein interaction between neuropilin-1 (NRP-1) and VEGF-A.[1][2][3] This interaction is a key component of the VEGF signaling pathway, which is crucial for angiogenesis and tumor progression. By binding to NRP-1, **CAY10781** allosterically inhibits the binding of VEGF-A to NRP-1, which in turn reduces VEGF-A-induced phosphorylation of VEGFR2.[1]

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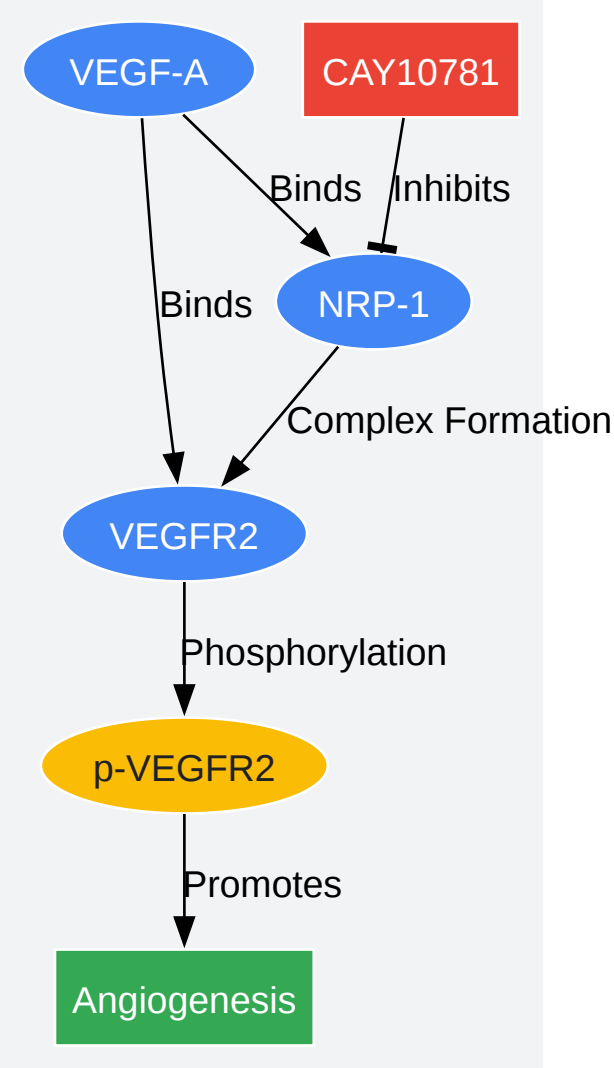

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Caption: **CAY10781** signaling pathway.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CAY10781** in DMSO.

Materials

- **CAY10781** (solid)

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- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[2]

Calculations

To prepare a 10 mM stock solution, the required mass of **CAY10781** can be calculated using the following formula:

Mass (mg) = Desired Concentration (mM) x Formula Weight (g/mol) x Volume (mL)

For example, to prepare 1 mL of a 10 mM stock solution:

- Mass (mg) = 10 mM x 231.2 g/mol x 0.001 L = 2.312 mg

Step-by-Step Procedure

- Weighing: Accurately weigh out the calculated amount of **CAY10781** solid using a calibrated analytical balance.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **CAY10781** solid.
- Mixing: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): If the solid does not fully dissolve, sonicate the solution for 5-10 minutes.[2]
- Aliquotting: Once the solid is completely dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year).[2]

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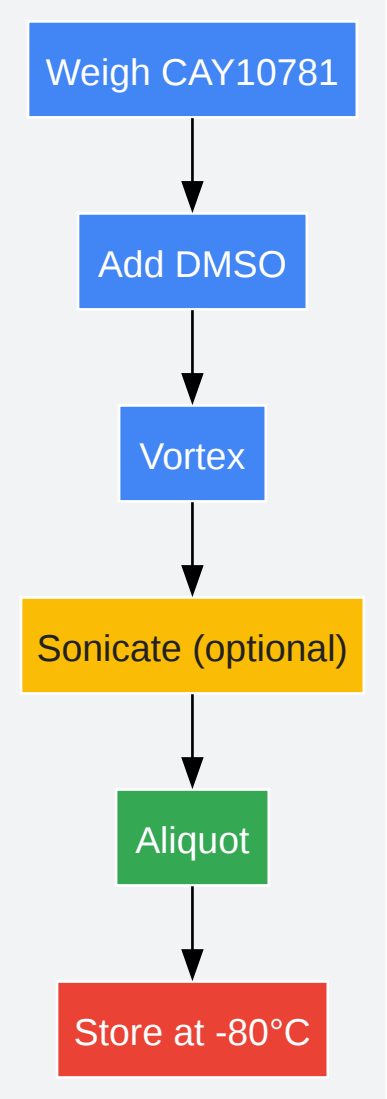

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Caption: **CAY10781** stock solution workflow.

Safety Precautions

- Handle **CAY10781** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for complete safety information.

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